Heptyl benzoate synonyms and identifiers

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Compound of Interest

Compound Name:	*Heptyl benzoate*
CAS No.:	*7155-12-6*
Cat. No.:	*B14017024*

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An In-depth Technical Guide to **Heptyl Benzoate**: Synonyms, Identifiers, and Physicochemical Properties

For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical compounds is paramount. This technical guide provides a detailed overview of **heptyl benzoate**, a benzoate ester recognized for its applications in the flavor and fragrance industries. This document consolidates its various synonyms and identifiers, presents its key physicochemical properties in a structured format, and outlines a standard experimental protocol for its synthesis.

Chemical Identity and Synonyms

Heptyl benzoate is systematically known as the heptyl ester of benzoic acid. It is crucial to distinguish it from related compounds such as heptyl p-hydroxybenzoate (heptylparaben) to ensure accurate research and application.

Table 1: Synonyms and Identifiers for **Heptyl Benzoate**

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Category	Identifier
Systematic (IUPAC) Name	heptyl benzoate
Common Synonyms	Benzoic acid, heptyl ester; n-Heptyl benzoate[1][2]
CAS Registry Number	7155-12-6[1][2]
PubChem CID	81591[3]
EINECS Number	230-511-6
Molecular Formula	$C_{14}H_{20}O_2$[3]
InChI	InChI=1S/C14H20O2/c1-2-3-4-5-9-12-16-14(15)13-10-7-6-8-11-13/h6-8,10-11H,2-5,9,12H2,1H3[2][3]
InChIKey	UMFTYCUYCNMERS-UHFFFAOYSA-N[2][3]
SMILES	CCCCCCCOC(=O)C1=CC=CC=C1[3]

Physicochemical Properties

The following table summarizes the key quantitative data for **heptyl benzoate**, facilitating easy comparison and reference.

Table 2: Physicochemical Properties of **Heptyl Benzoate**

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Property	Value
Molecular Weight	220.31 g/mol [3]
Appearance	Colorless clear liquid (estimated)
Boiling Point	303.9 °C at 760 mmHg
Density	0.973 g/cm³
Refractive Index	1.493 at 20 °C
Flash Point	128.1 °C
Vapor Pressure	0.001 mmHg at 25 °C (estimated)
Water Solubility	2.867 mg/L at 25 °C (estimated)
LogP (o/w)	3.81380

Experimental Protocol: Synthesis via Fischer Esterification

The most common method for synthesizing **heptyl benzoate** is through the Fischer esterification of benzoic acid with heptanol, using an acid catalyst. The following is a detailed methodology for this key experiment.

Objective: To synthesize **heptyl benzoate** from benzoic acid and heptanol.

Materials:

- Benzoic acid
- Heptanol (n-heptyl alcohol)
- Concentrated sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (p-TsOH)
- Toluene or another suitable solvent for azeotropic removal of water
- 5% aqueous sodium bicarbonate ($NaHCO_3$) solution

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- Saturated aqueous sodium chloride (brine) solution
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Diethyl ether or ethyl acetate

Equipment:

- Round-bottom flask
- Dean-Stark apparatus or soxhlet extractor filled with a drying agent
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

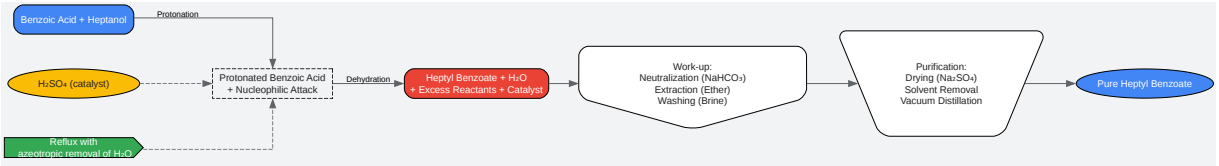
- Reaction Setup: In a round-bottom flask, combine benzoic acid and a molar excess of heptanol (typically 1.5 to 3 equivalents). Add a suitable solvent like toluene to facilitate the azeotropic removal of water.
- Catalyst Addition: Carefully add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid to the reaction mixture.
- Reflux: Assemble the Dean-Stark apparatus and reflux condenser with the reaction flask. Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap, driving the equilibrium towards the formation of the ester.
- Reaction Monitoring: Monitor the progress of the reaction by observing the amount of water collected or by using techniques such as Thin Layer Chromatography (TLC).

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- Work-up: Once the reaction is complete, allow the mixture to cool to room temperature. Transfer the mixture to a separatory funnel and dilute with an organic solvent like diethyl ether.
- Neutralization: Wash the organic layer with a 5% sodium bicarbonate solution to neutralize the acidic catalyst.
- Washing: Subsequently, wash the organic layer with water and then with brine to remove any remaining water-soluble impurities.
- Drying: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Solvent Removal: Filter off the drying agent and remove the solvent using a rotary evaporator to obtain the crude **heptyl benzoate**.
- Purification: The crude product can be further purified by vacuum distillation to yield pure **heptyl benzoate**.

Visualization of Synthetic Pathway

The following diagram illustrates the Fischer esterification process for the synthesis of **heptyl benzoate**.



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